

An In-depth Technical Guide to the Physical Properties of Diethyl Cyclopentylmalonate

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Compound of Interest

Compound Name: Diethyl cyclopentylmalonate

Cat. No.: B101633

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **Diethyl cyclopentylmalonate** (CAS No. 18928-91-1), a key intermediate in organic synthesis, particularly in the pharmaceutical industry. The information is presented to support research, development, and quality control activities.

Core Physical Properties

Diethyl cyclopentylmalonate is typically a colorless to light yellow clear liquid at room temperature.^{[1][2]} Its key physical and chemical properties are summarized in the table below, compiled from various chemical data sources.

Property	Value	Source(s)
CAS Number	18928-91-1	[1][2][3][4][5][6]
Molecular Formula	C ₁₂ H ₂₀ O ₄	[2][4][6][7]
Molecular Weight	228.28 g/mol	[3][4][5][6][7]
Boiling Point	138 °C at 13 mmHg	[1][2][5]
Density	1.03 g/cm ³ (at 20°C)	[1][2][5]
Refractive Index	1.4430 - 1.4450 (at 20°C)	[1]
Appearance	Colorless to Light yellow clear liquid	[1][2]
Purity (GC)	>95.0%	[2]

Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of **Diethyl cyclopentylmalonate** are not readily available in the public domain. However, standard analytical methods are employed for such characterizations. Below are generalized methodologies for determining the key physical properties listed above.

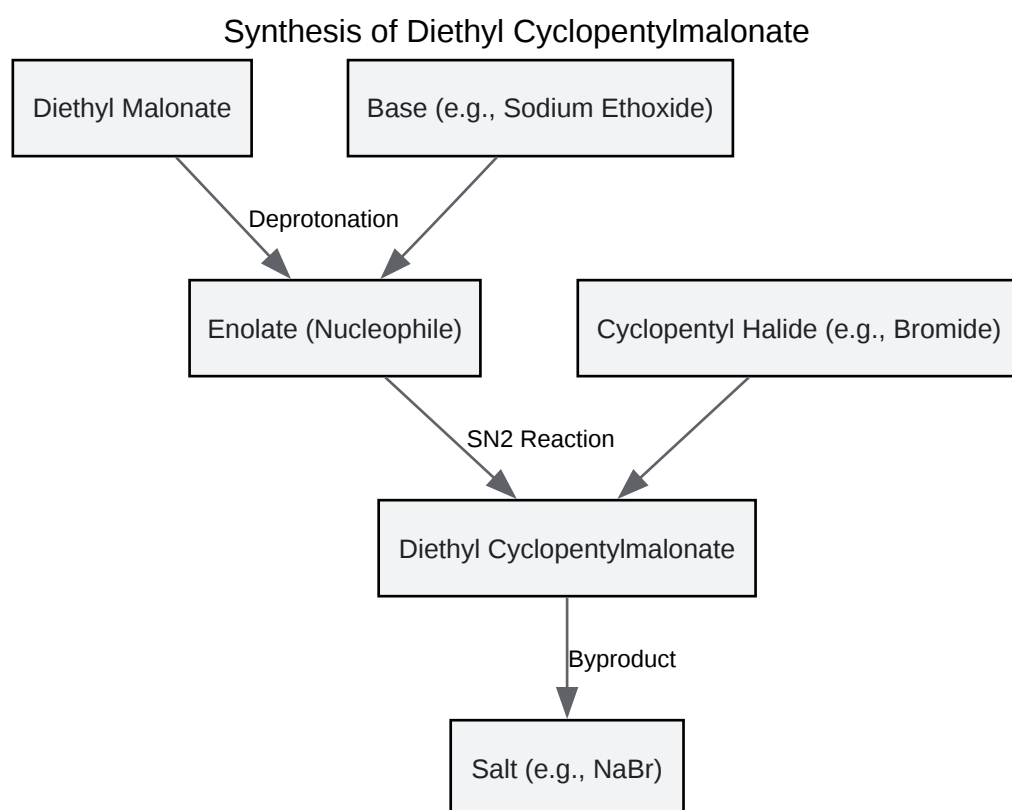
- Gas Chromatography (GC) for Purity Assessment:** The purity of **Diethyl cyclopentylmalonate** is typically determined using gas chromatography.[2] A capillary column suitable for separating esters is used, with a flame ionization detector (FID) being a common choice for detection. The sample is diluted in a suitable solvent (e.g., ethanol) and injected into the chromatograph. The percentage purity is calculated by comparing the area of the main peak to the total area of all peaks.
- Boiling Point Determination:** The boiling point at reduced pressure is a critical parameter for this compound. It is determined by distillation under a controlled vacuum. The temperature at which the liquid boils and its vapor pressure equals the applied pressure is recorded as the boiling point.
- Density Measurement:** The density is typically measured using a pycnometer or a digital density meter at a specified temperature, commonly 20°C.[1] The mass of a known volume of

the substance is determined, and the density is calculated.

4. Refractive Index Measurement: An Abbe refractometer is commonly used to measure the refractive index of liquid samples. A drop of the substance is placed on the prism, and the refractive index is read directly from the instrument at a specified temperature (e.g., 20°C).[1]

Logical Relationships in Synthesis

While specific signaling pathways involving **Diethyl cyclopentylmalonate** are not applicable, its role in chemical synthesis can be represented. The primary method for its synthesis is the malonic ester synthesis, a classic example of carbon-carbon bond formation.



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Caption: A simplified workflow for the synthesis of **Diethyl cyclopentylmalonate** via malonic ester synthesis.

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